Synthesis and Characterization of 6-Nitropyridin-3-amine: A Technical Guide

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Compound of Interest

Compound Name:	*6-Nitropyridin-3-amine*
CAS No.:	*14916-65-5*
Cat. No.:	*B085077*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **6-Nitropyridin-3-amine** (CAS No. 14916-65-5), a valuable building block in medicinal chemistry and drug development. This document outlines a representative synthetic protocol and compiles available physicochemical and spectroscopic data to facilitate its use in research and development.

Physicochemical Properties

6-Nitropyridin-3-amine, also known as 5-amino-2-nitropyridine, is a pyridine derivative containing both an amino and a nitro functional group. These groups provide versatile handles for further chemical modifications, making it a key intermediate in the synthesis of more complex heterocyclic compounds.

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Property	Value
CAS Number	14916-65-5
Molecular Formula	$C_5H_5N_3O_2$
Molecular Weight	139.11 g/mol [1][2][3]
Boiling Point	382.9 °C at 760 mmHg
Density	1.437 g/cm³
Appearance	Expected to be a yellow crystalline solid.
Melting Point	Data not available in the reviewed literature.

Synthesis of **6-Nitropyridin-3-amine**

The synthesis of **6-Nitropyridin-3-amine** is typically achieved through the nitration of 3-aminopyridine. The electron-donating amino group directs the electrophilic nitration to the positions ortho and para to it. Due to steric hindrance at the 2-position and electronic factors, the nitration predominantly occurs at the 6-position. The following is a representative experimental protocol based on analogous nitration reactions of aminopyridines.

Experimental Protocol: Nitration of 3-Aminopyridine

Materials:

- 3-Aminopyridine
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (65-70%)
- Ice
- Sodium Hydroxide solution (e.g., 10 M)
- Deionized Water
- Organic solvent for extraction (e.g., Ethyl Acetate)

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- Anhydrous Sodium Sulfate or Magnesium Sulfate

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, add concentrated sulfuric acid.
- Cooling: Cool the sulfuric acid to 0-5 °C in an ice-salt bath.
- Addition of Starting Material: Slowly add 3-aminopyridine to the cooled sulfuric acid with constant stirring, ensuring the temperature does not exceed 10 °C.
- Preparation of Nitrating Mixture: In a separate beaker, carefully prepare a nitrating mixture by slowly adding concentrated nitric acid to concentrated sulfuric acid, while cooling in an ice bath.
- Nitration Reaction: Add the prepared nitrating mixture dropwise to the solution of 3-aminopyridine in sulfuric acid via the dropping funnel. Maintain the reaction temperature between 0-10 °C throughout the addition.
- Reaction Monitoring: After the addition is complete, allow the reaction to stir at a controlled temperature (e.g., room temperature) for a specified duration. The progress of the reaction should be monitored by an appropriate technique such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Quenching: Once the reaction is complete, carefully pour the reaction mixture onto crushed ice with vigorous stirring.
- Neutralization and Precipitation: Neutralize the acidic solution by the slow addition of a concentrated sodium hydroxide solution until the pH is basic. This should be done in an ice bath to control the exothermic reaction. The product, **6-Nitropyridin-3-amine**, will precipitate out of the solution.
- Isolation: Collect the precipitated solid by vacuum filtration and wash it with cold deionized water.

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- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water mixture) to yield the pure **6-Nitropyridin-3-amine**.
- Drying: Dry the purified product under vacuum.

Characterization Data

Comprehensive, experimentally verified spectroscopic data for **6-Nitropyridin-3-amine** is not readily available in the public domain. The following sections provide expected characteristic data based on the known functional groups present in the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR: The proton NMR spectrum is expected to show three signals in the aromatic region corresponding to the three protons on the pyridine ring. The chemical shifts will be influenced by the electron-withdrawing nitro group and the electron-donating amino group. The amino protons will likely appear as a broad singlet.

^{13}C NMR: The carbon NMR spectrum should display five distinct signals for the five carbon atoms of the pyridine ring. The carbon atom attached to the nitro group (C6) is expected to be significantly downfield, while the carbons ortho and para to the amino group will be shifted upfield relative to unsubstituted pyridine.

Infrared (IR) Spectroscopy

The IR spectrum of **6-Nitropyridin-3-amine** is expected to exhibit characteristic absorption bands for the N-H stretching of the primary amine, N-H bending, C-N stretching, and the symmetric and asymmetric stretching of the nitro group.

Functional Group	Expected Absorption Range (cm^{-1})
N-H Stretch (Amine)	3500 - 3300 (two bands)
N-H Bend (Amine)	1650 - 1580
C-N Stretch (Aromatic)	1335 - 1250
NO_2 Stretch (Asymmetric)	1550 - 1475
NO_2 Stretch (Symmetric)	1360 - 1290

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Mass Spectrometry (MS)

The mass spectrum of **6-Nitropyridin-3-amine** is expected to show a molecular ion peak (M^+) at an m/z corresponding to its molecular weight (139.11). According to the nitrogen rule, a molecule with an odd number of nitrogen atoms will have an odd nominal molecular mass. Common fragmentation patterns may include the loss of the nitro group (NO_2) or hydrocyanic acid (HCN).

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **6-Nitropyridin-3-amine**.

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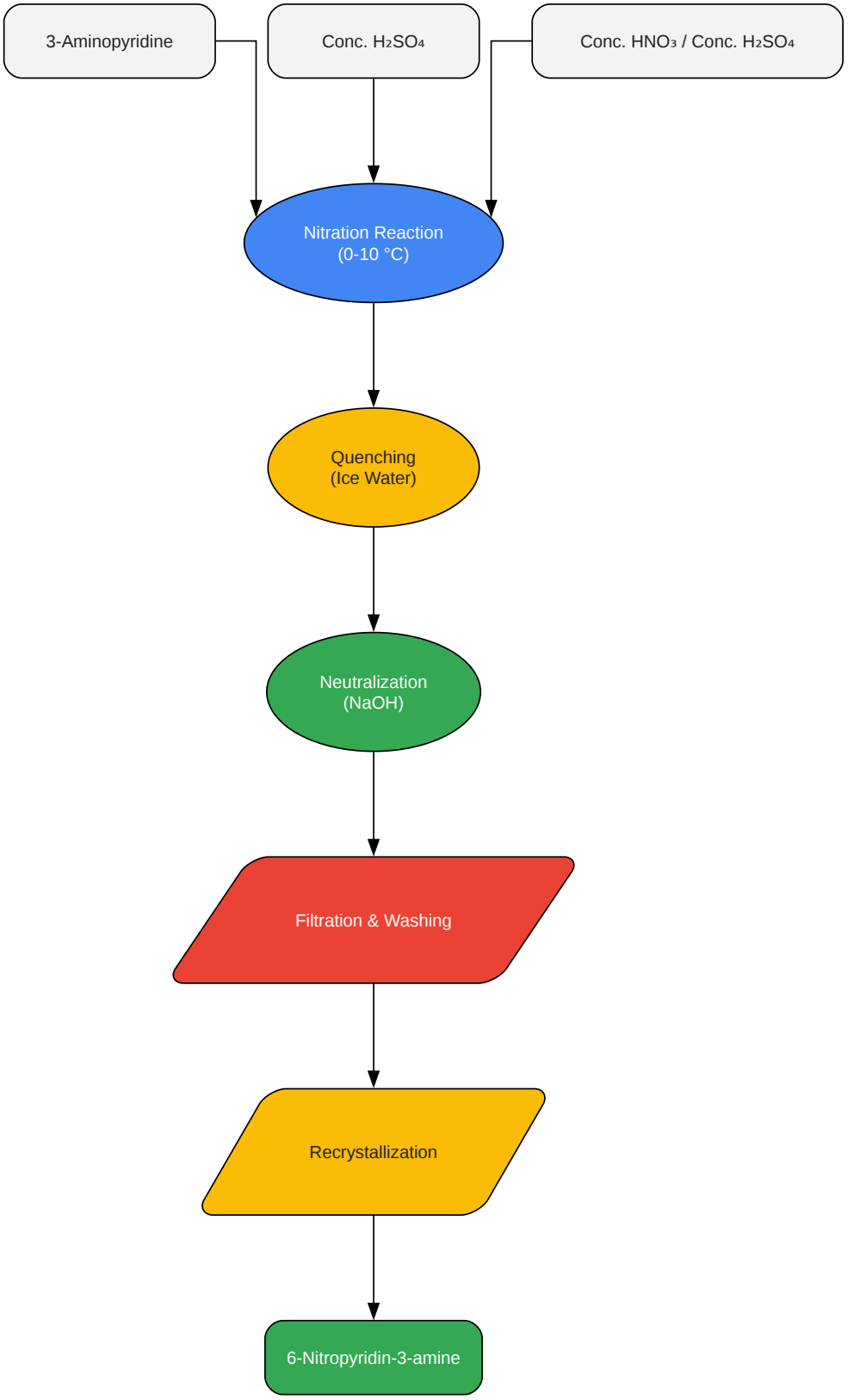

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Caption: Synthesis workflow for **6-Nitropyridin-3-amine**.

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This guide serves as a foundational resource for professionals engaged in the synthesis and application of **6-Nitropyridin-3-amine**. It is recommended that all laboratory work be conducted with appropriate safety precautions and that the reaction progress be monitored by suitable analytical techniques for optimal results.

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- To cite this document: BenchChem. [Synthesis and Characterization of 6-Nitropyridin-3-amine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085077/docs#synthesis-and-characterization-of-6-nitropyridin-3-amine-a-technical-guide]

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